

A Technical Guide to 4-Chlorobenzonitrile-d4: Properties, Applications, and Analytical Protocols

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Compound of Interest

Compound Name: 4-Chlorobenzonitrile-d4

Cat. No.: B15557414

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4-Chlorobenzonitrile-d4**, a deuterated analog of 4-Chlorobenzonitrile. This isotopically labeled compound is a critical tool in analytical chemistry, particularly in quantitative mass spectrometry-based assays commonly employed in drug discovery, development, and clinical research. This document details its molecular properties, provides a comparative analysis with its non-deuterated counterpart, and offers a comprehensive experimental protocol for its application as an internal standard.

Core Molecular and Physical Properties

4-Chlorobenzonitrile-d4 is synthesized by replacing the four hydrogen atoms on the phenyl ring of 4-Chlorobenzonitrile with deuterium atoms. This isotopic substitution results in a mass shift that is readily detectable by mass spectrometry, while minimally altering the compound's chemical and physical properties. This characteristic makes it an ideal internal standard for correcting variations in sample preparation and analysis.

The molecular weight of **4-Chlorobenzonitrile-d4** is calculated as follows:

- Molecular Formula: C₇D₄CIN
- Composition:

- 7 Carbon atoms: $7 \times 12.011 \text{ g/mol} = 84.077 \text{ g/mol}$ [1][2][3][4]
- 4 Deuterium atoms: $4 \times 2.014 \text{ g/mol} = 8.056 \text{ g/mol}$ [5][6][7][8]
- 1 Chlorine atom: $1 \times 35.453 \text{ g/mol} = 35.453 \text{ g/mol}$ [9][10][11][12][13]
- 1 Nitrogen atom: $1 \times 14.007 \text{ g/mol} = 14.007 \text{ g/mol}$ [14][15][16][17]
- Total Molecular Weight: $84.077 + 8.056 + 35.453 + 14.007 = 141.593 \text{ g/mol}$

The following tables summarize the key quantitative data for both 4-Chlorobenzonitrile and its deuterated form.

Table 1: Molecular Properties

Property	4-Chlorobenzonitrile	4-Chlorobenzonitrile-d4
CAS Number	623-03-0	1219794-82-7
Molecular Formula	C ₇ H ₄ ClN	C ₇ D ₄ ClN
Molecular Weight	137.57 g/mol [18][19]	141.593 g/mol
Appearance	White to off-white crystalline solid[20][21]	Not specified (expected to be similar)

Table 2: Physical Properties

Property	4-Chlorobenzonitrile	4-Chlorobenzonitrile-d4
Melting Point	91-94 °C[20][22]	Data not readily available
Boiling Point	223 °C[20][23]	Data not readily available
Solubility	Sparingly soluble in water.[21] [24] Soluble in organic solvents such as ethanol, acetone, and dichloromethane. [21][22]	Expected to have similar solubility

Experimental Protocol: Quantification of 4-Chlorobenzonitrile in Human Plasma using LC-MS/MS with 4-Chlorobenzonitrile-d4 as an Internal Standard

This protocol outlines a standard procedure for the quantitative analysis of 4-Chlorobenzonitrile in a biological matrix, a common requirement in pharmacokinetic and toxicology studies. The use of a stable isotope-labeled internal standard like **4-Chlorobenzonitrile-d4** is crucial for achieving accurate and precise results by compensating for matrix effects and variability in sample processing.

1. Materials and Reagents

- 4-Chlorobenzonitrile (analytical standard)
- **4-Chlorobenzonitrile-d4** (internal standard)
- Human plasma (blank)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Deionized water (18.2 MΩ·cm)
- Microcentrifuge tubes (1.5 mL)
- LC-MS vials

2. Preparation of Standard and Internal Standard Solutions

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve 10 mg of 4-Chlorobenzonitrile and **4-Chlorobenzonitrile-d4** in 10 mL of methanol, respectively.

- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the primary stock solution of 4-Chlorobenzonitrile with a 50:50 mixture of methanol and water to achieve concentrations ranging from 1 ng/mL to 1000 ng/mL.
- Internal Standard Working Solution (100 ng/mL): Dilute the primary stock solution of **4-Chlorobenzonitrile-d4** with methanol to a final concentration of 100 ng/mL.

3. Sample Preparation (Protein Precipitation)

- Pipette 100 μ L of human plasma into a 1.5 mL microcentrifuge tube.
- Add 10 μ L of the 100 ng/mL **4-Chlorobenzonitrile-d4** internal standard working solution to each plasma sample, except for the blank matrix samples.
- Add 300 μ L of cold acetonitrile to each tube to precipitate the plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge the tubes at 14,000 rpm for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean LC-MS vial for analysis.

4. LC-MS/MS Analysis

- Liquid Chromatography (LC) System: A high-performance liquid chromatography system.
- Mass Spectrometer (MS): A triple quadrupole mass spectrometer.
- LC Column: A C18 reversed-phase column (e.g., 2.1 mm x 50 mm, 1.8 μ m).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient Elution:
 - 0-0.5 min: 10% B
 - 0.5-2.5 min: 10-90% B

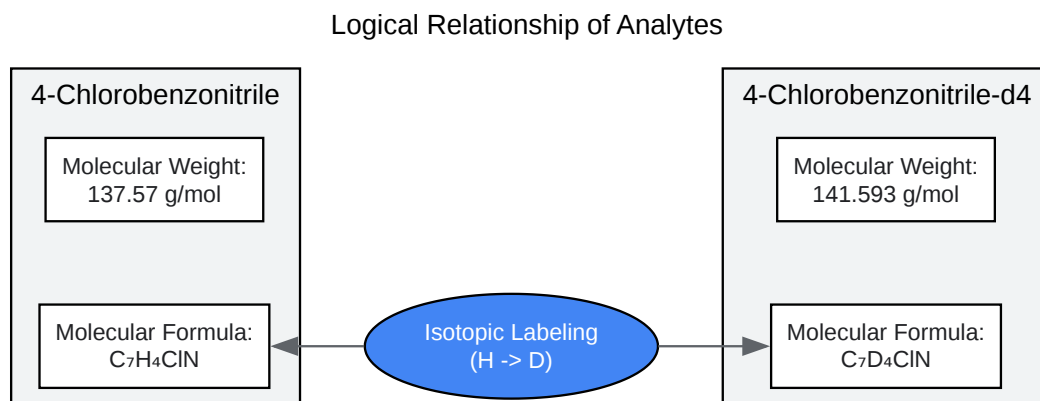
- 2.5-3.0 min: 90% B
- 3.1-4.0 min: 10% B (re-equilibration)
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 µL.
- Ionization Mode: Electrospray Ionization (ESI), Positive.
- Multiple Reaction Monitoring (MRM) Transitions:
 - 4-Chlorobenzonitrile: Precursor ion (Q1) m/z 138.0 -> Product ion (Q3) m/z 102.0
 - **4-Chlorobenzonitrile-d4**: Precursor ion (Q1) m/z 142.0 -> Product ion (Q3) m/z 106.0

5. Data Analysis and Quantification

- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the working standards.
- Perform a linear regression analysis on the calibration curve. The R^2 value should be ≥ 0.99 for a good fit.
- Determine the concentration of 4-Chlorobenzonitrile in the plasma samples by interpolating their analyte-to-internal standard peak area ratios from the calibration curve.

Visualizations

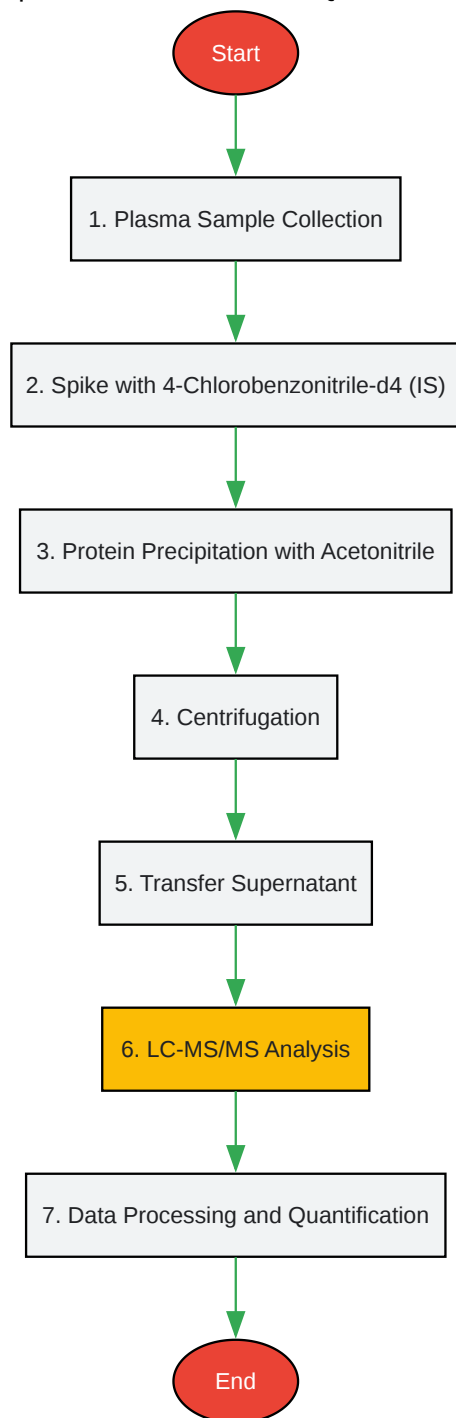
The following diagrams illustrate the key relationships and workflows described in this guide.



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Caption: Isotopic relationship between 4-Chlorobenzonitrile and **4-Chlorobenzonitrile-d₄**.

Experimental Workflow for Quantification



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Caption: Workflow for the quantification of 4-Chlorobenzonitrile in plasma.

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References

- 1. webqc.org [webqc.org]
- 2. homework.study.com [homework.study.com]
- 3. quora.com [quora.com]
- 4. byjus.com [byjus.com]
- 5. Deuterium - Wikipedia [en.wikipedia.org]
- 6. britannica.com [britannica.com]
- 7. Deuterium(.) | H | CID 5460635 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Deuterium: Definition, Properties, Uses & Key Facts Explained [vedantu.com]
- 9. chlorineinstitute.org [chlorineinstitute.org]
- 10. ck12.org [ck12.org]
- 11. brainly.com [brainly.com]
- 12. Chlorine | Cl₂ | CID 24526 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. youtube.com [youtube.com]
- 14. quora.com [quora.com]
- 15. webqc.org [webqc.org]
- 16. quora.com [quora.com]
- 17. Nitrogen - Wikipedia [en.wikipedia.org]
- 18. 4-Chlorobenzonitrile - Wikipedia [en.wikipedia.org]
- 19. 4-Chlorobenzonitrile | C₇H₄ClN | CID 12163 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 20. fishersci.com [fishersci.com]
- 21. Page loading... [wap.guidechem.com]
- 22. nbinnno.com [nbinnno.com]

- 23. 4-Chlorobenzonitrile | 623-03-0 [chemicalbook.com]
- 24. solubilityofthings.com [solubilityofthings.com]
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